An In-depth Technical Guide to 3-(Benzyloxy)-5-chlorobenzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(Benzyloxy)-5-chlorobenzaldehyde*
CAS No.:	*1228956-94-2*
Cat. No.:	*B582233*

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This guide provides a comprehensive technical overview of **3-(Benzyloxy)-5-chlorobenzaldehyde** (CAS No. 1228956-94-2), a key synthetic intermediate for researchers in medicinal chemistry and drug development. This document moves beyond basic data to offer insights into its synthesis, characterization, and potential applications, grounded in established chemical principles and data from analogous structures.

Introduction and Strategic Importance

3-(Benzyloxy)-5-chlorobenzaldehyde is a disubstituted aromatic aldehyde. Its molecular architecture is strategically designed for multi-step organic synthesis. The aldehyde group serves as a versatile reactive handle for forming carbon-carbon and carbon-nitrogen bonds. The chloro-substituent modifies the electronic properties of the aromatic ring and offers a potential site for cross-coupling reactions. Crucially, the benzyloxy group acts as a robust protecting group for the phenol, which can be selectively removed in later synthetic stages to reveal a reactive hydroxyl group for further functionalization.

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This combination of features makes the molecule a valuable building block in the synthesis of complex molecular scaffolds, particularly for creating libraries of compounds for biological screening.[1][2] Derivatives of benzyloxybenzaldehyde have shown promise in the development of novel therapeutic agents, underscoring the importance of this structural class in medicinal chemistry.[1]

Physicochemical and Structural Properties

While extensive experimental data for this specific compound is not widely published, its properties can be reliably predicted based on supplier information and data from structurally similar compounds.

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Table 1: Physicochemical Properties of **3-(Benzyloxy)-5-chlorobenzaldehyde**

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Property	Value	Source / Basis
CAS Number	1228956-94-2	-
Molecular Formula	$C_{14}H_{11}ClO_2$	[3]
Molecular Weight	246.69 g/mol	[3]
IUPAC Name	3-(Benzyloxy)-5-chlorobenzaldehyde	-
SMILES	O=CC1=CC(Cl)=CC(OCC2=CC=CC=C2)=C1	[3]
InChI Key	KWUCMRZDZICWPV-UHFFFAOYSA-N	[4]
Physical Form	Predicted: White to off-white solid or powder.	Based on analogues like 4-(Benzyloxy)-3-chlorobenzaldehyde.[5]
Melting Point	Data not available. Predicted to be in the range of 80-100 °C.	Analogy to 4-(Benzyloxy)-3-chlorobenzaldehyde (m.p. 89-91°C).[5]
Boiling Point	Data not available. Predicted to be >350 °C at atmospheric pressure.	High molecular weight and polarity.
Solubility	Predicted to be soluble in common organic solvents (DCM, EtOAc, THF, Acetone) and insoluble in water.	General solubility of aromatic ethers and aldehydes.
Storage Conditions	Store in an inert atmosphere, at 2-8°C.	[3]

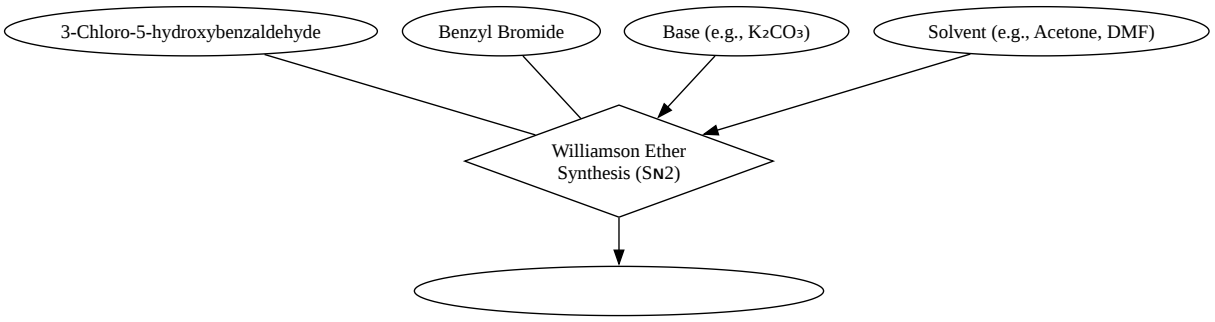
Synthesis and Purification

The most direct and industrially relevant method for preparing **3-(Benzyloxy)-5-chlorobenzaldehyde** is the Williamson ether synthesis. This classic S_N2 reaction involves the nucleophilic attack of a phenoxide ion on an alkyl halide.

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Synthetic Pathway and Mechanism

The synthesis begins with the deprotonation of the starting material, 3-chloro-5-hydroxybenzaldehyde, using a suitable base to form the more nucleophilic phenoxide. This phenoxide then displaces the bromide from benzyl bromide in a bimolecular nucleophilic substitution (SN2) reaction to form the desired benzyl ether product.



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Caption: Synthetic pathway for **3-(Benzyloxy)-5-chlorobenzaldehyde**.

Experimental Protocol: Representative Synthesis

This protocol is a representative procedure based on standard Williamson ether synthesis conditions.[6] Researchers should optimize conditions for scale and purity requirements.

Materials:

- 3-Chloro-5-hydroxybenzaldehyde
- Benzyl bromide
- Anhydrous Potassium Carbonate (K_2CO_3)

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- Acetone or N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

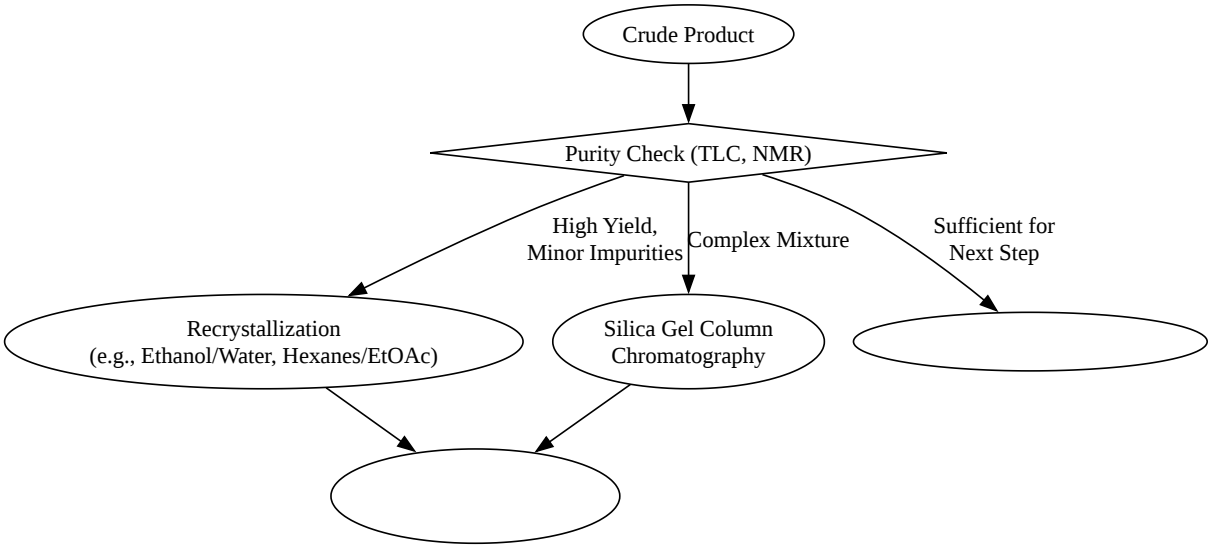
Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 3-chloro-5-hydroxybenzaldehyde (1.0 eq).
- Add anhydrous potassium carbonate (1.5-2.0 eq) and a suitable solvent such as acetone or DMF (approx. 0.1 M concentration).
- Stir the suspension vigorously for 10-15 minutes at room temperature.
- Add benzyl bromide (1.1-1.2 eq) dropwise to the mixture.
- Heat the reaction mixture to reflux (for acetone) or to 60-80°C (for DMF) and maintain for 4-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and filter off the inorganic salts.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Dissolve the residue in dichloromethane and wash sequentially with water, saturated $NaHCO_3$ solution, and brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate in vacuo to yield the crude product.

Purification Strategy

The crude product often contains unreacted starting materials and side products. The choice of purification method depends on the scale and purity requirements.

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Caption: Decision workflow for the purification of the target compound.

- Recrystallization: If the crude product is a solid and relatively clean, recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) is an efficient method for obtaining high-purity material.
- Silica Gel Chromatography: For mixtures containing closely related impurities, column chromatography is the most effective method. A gradient elution using a non-polar/polar solvent system like hexanes/ethyl acetate is typically employed.

Structural Characterization and Spectroscopic Analysis

No experimentally obtained spectra for **3-(Benzyloxy)-5-chlorobenzaldehyde** are currently available in public databases. However, a detailed and reliable spectral profile can be predicted

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based on the analysis of its constituent functional groups and data from analogous compounds.[7][8][9]

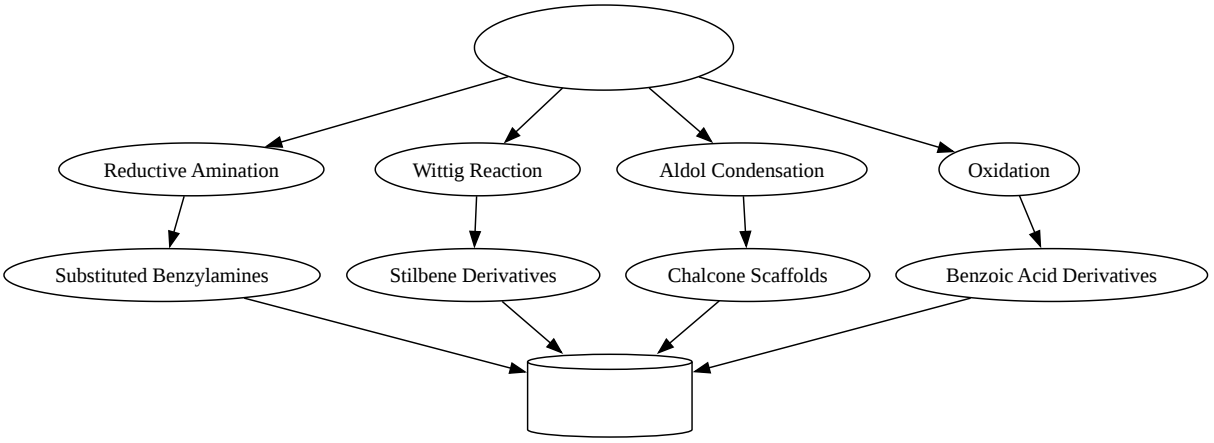
Table 2: Predicted Spectroscopic Data for **3-(Benzyloxy)-5-chlorobenzaldehyde**

Technique	Predicted Key Signals
^{1}H NMR	δ ~9.9 ppm (s, 1H): Aldehyde proton (-CHO).δ ~7.3-7.5 ppm (m, 5H): Protons of the benzyl group phenyl ring.δ ~7.2-7.4 ppm (m, 3H): Aromatic protons on the substituted benzaldehyde ring.δ ~5.1 ppm (s, 2H): Methylene protons of the benzyl group (-O-CH_2-Ph).
^{13}C NMR	δ ~191 ppm: Aldehyde carbonyl carbon (C=O).δ ~159 ppm: Aromatic carbon attached to the ether oxygen.δ ~137 ppm: Quaternary aromatic carbon attached to the chlorine.δ ~136 ppm: Quaternary aromatic carbon of the benzyl group.δ ~127-129 ppm: Aromatic carbons of the benzyl group and substituted benzaldehyde ring.δ ~71 ppm: Methylene carbon of the benzyl group (-O-CH_2-Ph).
FT-IR	~3050 cm^{-1}: Aromatic C-H stretch.~2850 & 2750 cm^{-1}: Aldehyde C-H (Fermi doublet).~1700 cm^{-1}: Strong C=O stretch of the aldehyde.~1580, 1470 cm^{-1}: Aromatic C=C stretches.~1250 cm^{-1}: Aryl ether C-O stretch.~1100 cm^{-1}: C-Cl stretch.
Mass Spec.	$[M]^+$: Predicted at m/z 246 (for ^{35}Cl) and 248 (for ^{37}Cl) in a ~3:1 ratio.Key Fragment: m/z 91 (tropylium ion, $[C_7H_7]^+$), characteristic of a benzyl group.

Applications in Research and Drug Development

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The primary value of **3-(Benzyloxy)-5-chlorobenzaldehyde** lies in its role as a versatile intermediate for constructing more complex molecules with potential biological activity.[10] Aromatic aldehydes are foundational building blocks for a wide range of chemical reactions.



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Caption: Role as an intermediate in generating diverse chemical scaffolds.

- Scaffold for Kinase Inhibitors: Substituted benzaldehydes are frequently used as starting materials for synthesizing kinase inhibitors, which are a cornerstone of modern cancer therapy.[10] The specific substitution pattern of this molecule makes it a candidate for developing novel inhibitors targeting specific oncogenic pathways.

- Synthesis of Heterocycles: The aldehyde functionality can participate in condensation reactions with various nucleophiles to form a wide array of heterocyclic systems, which are prevalent in many approved drugs.

- Pro-drug and Analogue Synthesis: The benzyloxy group can be cleaved under reductive conditions (e.g., hydrogenolysis) to yield 3-chloro-5-hydroxybenzaldehyde. This allows for

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the late-stage introduction of a phenolic hydroxyl group, which is a key pharmacophore in many natural products and drugs, enabling the synthesis of targeted analogues and pro-drugs.

While this specific molecule is not yet widely cited, a 2005 study in Bioorganic & Medicinal Chemistry highlighted that several benzyloxybenzaldehyde derivatives, including the isomeric 2-(benzyloxy)-5-chlorobenzaldehyde, exhibited significant anticancer activity against the HL-60 cell line by inducing apoptosis.[1] This provides a strong rationale for exploring the biological activity of derivatives synthesized from the 3,5-substituted isomer.

Safety and Handling

A specific Safety Data Sheet (SDS) for CAS 1228956-94-2 is not readily available. The following handling advice is based on the known hazards of its functional groups and the safety profiles of closely related compounds, such as other chlorinated benzaldehydes.[11]

- Hazard Classification (Predicted):
  - Skin Irritant (Category 2)
  - Eye Irritant (Category 2A)
  - Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear nitrile or neoprene gloves and a laboratory coat.
  - Respiratory Protection: Handle in a well-ventilated fume hood. If handling large quantities or generating dust, use a NIOSH-approved respirator.
- Handling and Storage:
  - Avoid contact with skin, eyes, and clothing.
  - Avoid inhalation of dust or vapors.

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- Store in a tightly sealed container in a cool, dry, and well-ventilated area, preferably under an inert atmosphere as recommended.[3]
- Keep away from strong oxidizing agents and strong bases.

- First Aid Measures:
  - If Inhaled: Move to fresh air. If breathing is difficult, seek medical attention.
  - In Case of Skin Contact: Immediately wash with soap and plenty of water. Remove contaminated clothing.
  - In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
  - If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(Benzyloxy)-5-chlorobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582233/docs#an-in-depth-technical-guide-to-3-benzyloxy-5-chlorobenzaldehyde]

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